

# A Technical Guide to the Physicochemical Properties of 6-Methyl-3-heptyne

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## Compound of Interest

Compound Name: 6-Methyl-3-heptyne

Cat. No.: B1616511

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **6-Methyl-3-heptyne**, with a specific focus on its density. While an experimentally determined value for the density of **6-Methyl-3-heptyne** is not readily available in public databases, this document outlines the expected properties based on the general characteristics of alkynes and details the standard experimental protocol for its determination. This information is crucial for researchers and professionals in drug development and chemical synthesis who require accurate physical data for modeling, formulation, and process design.

## Physicochemical Properties

**6-Methyl-3-heptyne** is an unsaturated hydrocarbon with the molecular formula  $C_8H_{14}$  and a molecular weight of 110.20 g/mol .<sup>[1][2]</sup> It belongs to the alkyne family, characterized by a carbon-carbon triple bond. The physical properties of alkynes, such as density and boiling point, generally increase with molecular mass.<sup>[3][4]</sup> Alkynes are typically non-polar compounds and are therefore immiscible with water but soluble in organic solvents.<sup>[4]</sup>

While a specific, experimentally verified density for **6-Methyl-3-heptyne** is not present in the cited literature, it is expected to be less than that of water, a common characteristic for many liquid alkynes.<sup>[4]</sup> For context, the related compound 6-Methyl-3-heptene has a listed density property in the SpringerMaterials database, though the specific value is not detailed in the provided search results.<sup>[5]</sup> The known properties of **6-Methyl-3-heptyne** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub>	PubChem[6], NIST[2]
Molecular Weight	110.20 g/mol	Stenutz[1]
CAS Number	54050-92-9	PubChem[6], NIST[2]
Boiling Point	122 °C	Stenutz[1]
Appearance	Clear, colorless liquid	Lab Pro Inc.[7]

## Experimental Protocol for Density Determination

The density of a liquid organic compound such as **6-Methyl-3-heptyne** can be accurately determined using a pycnometer. This method is a standard procedure in physical chemistry for obtaining precise density measurements.

Objective: To determine the density of **6-Methyl-3-heptyne** at a specified temperature.

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- **6-Methyl-3-heptyne** (high purity)
- Distilled water (for calibration)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermostatic water bath
- Acetone (for cleaning and drying)
- Lint-free tissue

Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer with a suitable solvent like acetone and then dry it completely.
- **Mass of the Empty Pycnometer:** Weigh the empty, dry pycnometer on the analytical balance and record the mass ( $m_1$ ).
- **Calibration with Distilled Water:**
  - Fill the pycnometer with distilled water.
  - Insert the stopper carefully to ensure the capillary is filled and there are no air bubbles.
  - Place the filled pycnometer in the thermostatic water bath set to a constant temperature (e.g., 20°C or 25°C) and allow it to equilibrate.
  - Once equilibrated, wipe any excess water from the outside of the pycnometer with a lint-free tissue.
  - Weigh the pycnometer filled with water and record the mass ( $m_2$ ).
- **Density of Water:** Look up the density of water ( $\rho_{\text{water}}$ ) at the experimental temperature from a reliable reference table.
- **Volume of the Pycnometer:** Calculate the volume of the pycnometer ( $V$ ) using the formula:  $V = (m_2 - m_1) / \rho_{\text{water}}$
- **Measurement with 6-Methyl-3-heptyne:**
  - Empty and dry the pycnometer.
  - Fill the pycnometer with **6-Methyl-3-heptyne**.
  - Repeat the process of inserting the stopper, equilibrating in the water bath at the same temperature, and drying the exterior.
  - Weigh the pycnometer filled with **6-Methyl-3-heptyne** and record the mass ( $m_3$ ).

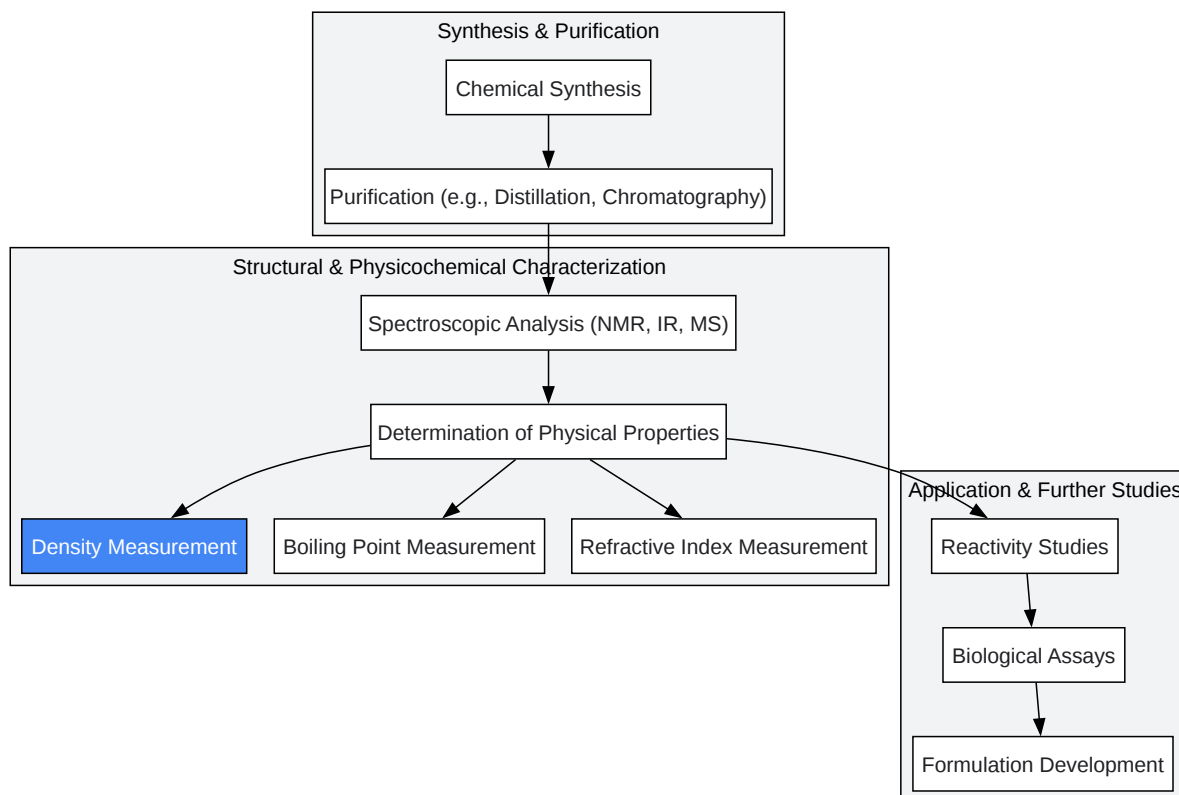
- Density Calculation: Calculate the density of **6-Methyl-3-heptyne** ( $\rho_{\text{sample}}$ ) using the formula:  $\rho_{\text{sample}} = (m_3 - m_1) / V$

Safety Precautions:

- **6-Methyl-3-heptyne** is a flammable liquid and should be handled in a well-ventilated fume hood.<sup>[7]</sup>
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Logical Workflow for Compound Characterization

The determination of physical properties like density is a fundamental step in the overall characterization of a chemical compound. The following diagram illustrates a logical workflow for this process.



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Caption: Logical workflow for the synthesis, characterization, and application of a chemical compound.

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